

An In-depth Technical Guide to the Chemical Structure and Properties of Aminopyralid

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Compound of Interest

Compound Name: *Aminopyralid*

Cat. No.: *B1667105*

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Aminopyralid is a selective, post-emergent herbicide used to control broadleaf weeds, particularly those in the thistle and clover families.^{[1][2]} As a member of the picolinic acid family of herbicides, it functions as a synthetic auxin, disrupting normal plant growth processes in susceptible species.^{[1][2][3]} This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and mechanism of action, along with insights into relevant experimental protocols.

Chemical Identity and Structure

Aminopyralid is chemically known as 4-amino-3,6-dichloropyridine-2-carboxylic acid.^{[1][4][5]} Its unique structure is central to its herbicidal activity.

Identifier	Value
IUPAC Name	4-amino-3,6-dichloropyridine-2-carboxylic acid[1][4][5]
CAS Number	150114-71-9[5][6][7]
Molecular Formula	C ₆ H ₄ Cl ₂ N ₂ O ₂ [5][6][7]
Molecular Weight	207.01 g/mol [7][8]
Canonical SMILES	<chem>C1=C(C(=C(N=C1Cl)C(=O)O)Cl)N</chem> [4]
InChI Key	NIXXQNOQHKNPEJ-UHFFFAOYSA-N[1][4]
Synonyms	Milestone, DE-750, XDE-750[1][4][5]

Figure 1: Chemical structure of **Aminopyralid**.

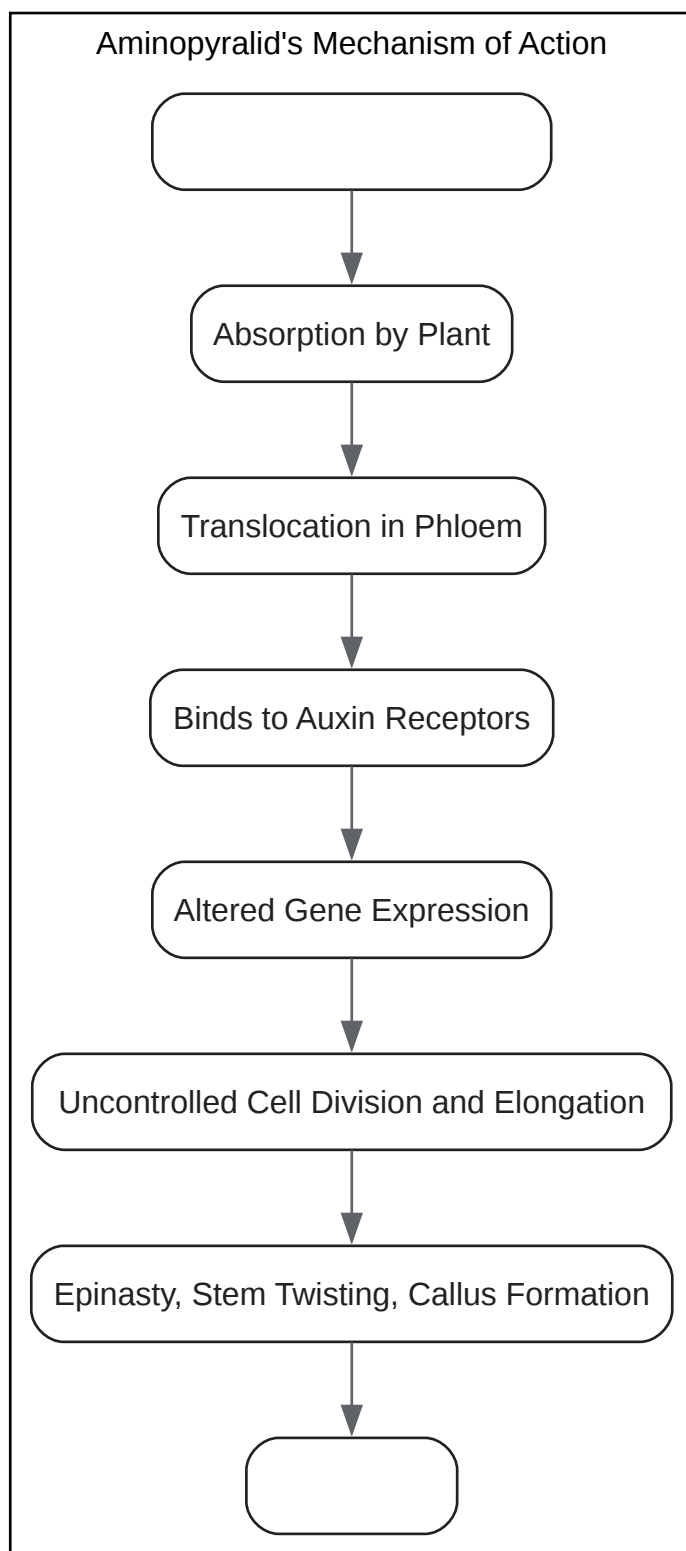
Physicochemical Properties

The physical and chemical properties of **aminopyralid** influence its environmental fate and biological activity. It is an off-white, odorless powder.[1][5]

Property	Value	Conditions
Appearance	Off-white powder[5]	22.7 °C[5]
Odor	Odorless[5]	
Melting Point	163.5 °C[5]	
Density	1.72 g/cm ³ [5]	20 °C[5]
pH	2.31[5]	1% w/w aqueous solution at 23.4 °C[5]
Vapor Pressure	9.52 x 10 ⁻⁹ Pa[5]	20 °C[5]
	2.59 x 10 ⁻⁸ Pa[5]	25 °C[5]
Water Solubility	2.48 g/L[5]	Unbuffered at 18 °C (pH 2.35) [5]
Henry's Law Constant	9.61 x 10 ⁻¹² Pa m ³ /mol[5]	pH 7 at 20 °C[5]

Mechanism of Action: Synthetic Auxin Herbicide

Aminopyralid is a synthetic auxin, a class of herbicides that mimic the effects of the natural plant hormone indole-3-acetic acid (IAA). This disruption of normal hormonal balance leads to uncontrolled and disorganized plant growth, ultimately causing the death of susceptible broadleaf plants while leaving grasses largely unaffected.[2]



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Figure 2: Simplified signaling pathway of **aminopyralid**'s herbicidal action.

Experimental Protocols

Synthesis of Aminopyralid

A general procedure for the synthesis of 4-amino-3,6-dichloropyridine-2-carboxylic acid involves the reaction of 4-amino-3,5,6-trichloropyridine-2-carboxylic acid.[6]

Methodology:

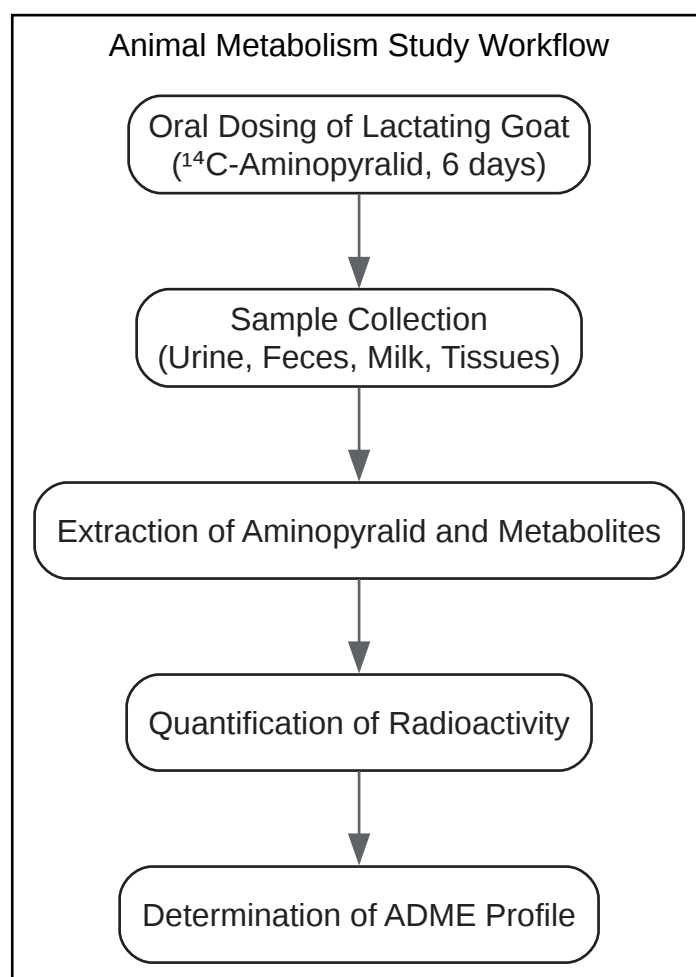
- A mixture of 50.8 g of 4-amino-3,5,6-trichloropyridine-2-carboxylic acid and 500 ml of water is prepared.[6]
- To this mixture, 66.7 g of a 30% sodium hydroxide solution is added homogeneously.[6]
- The resulting solution is filtered, and the filtrate is transferred to a 1000 ml high-pressure reactor equipped with a magnetic stirrer, thermometer, and exhaust pipe.[6]
- 2 g of a 5% Pd/C catalyst is added to the reactor.[6]
- The reactor is sealed and purged with nitrogen three times.[6]
- The reactor is then filled with hydrogen to a pressure of 0.2 MPa.[6]
- The reaction solution is decanted and filtered to recover the catalyst.[6]
- The filtrate's pH is adjusted to 1-2 with 30% hydrochloric acid.[6]
- The solution is cooled to induce crystallization and then centrifuged.[6]
- The resulting precipitate is washed with hot water to yield 38.8 g of 4-amino-3,6-dichloropyridine-2-carboxylic acid, with a product purity of 97.5% and a yield of 91.4%.[6]

Animal Metabolism Study

The metabolism of **aminopyralid** has been studied in lactating goats.[5]

Methodology:

- A single lactating goat is orally dosed for 6 days with ^{14}C -labeled **aminopyralid** at a concentration of 13.96 ppm in the feed (equivalent to 0.26 mg/kg of body weight per day).[5]
- The dose is administered immediately after the morning milking and before the morning feeding.[5]
- Urine and feces are collected at 24-hour intervals throughout the dosing period.[5]
- Milk samples are collected, and tissues (liver, kidneys, fat, and muscle) are collected at the end of the study.[5]
- Radioactivity in the collected samples is quantified to determine the extent of absorption, distribution, metabolism, and excretion of **aminopyralid**. [5]



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